

Application Notes and Protocols for Intraperitoneal Injection of Rivanicline Oxalate in Rats

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Compound of Interest

Compound Name: *Rivanicline oxalate*

CAS No.: 220662-95-3

Cat. No.: B1663659

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Introduction

Rivanicline, also known as RJR-2403, is a potent and selective partial agonist of the $\alpha 4\beta 2$ nicotinic acetylcholine receptors (nAChRs).[1] It has demonstrated potential in preclinical studies for its cognitive-enhancing effects and is being investigated for various neurological and psychiatric disorders.[1] This document provides detailed application notes and protocols for the intraperitoneal (i.p.) injection of **Rivanicline oxalate** in rats, intended to guide researchers in designing and executing in vivo studies. The information compiled herein is based on available preclinical data.

Data Presentation

Rivanicline Oxalate: In Vitro and In Vivo Data

The following tables summarize key quantitative data for **Rivanicline oxalate**.

Parameter	Value	Species	Tissue/Receptor	Reference
Binding Affinity (Ki)	26 nM	Rat	Brain Cortex nAChRs	[1]
EC50	732 nM	Rat	Brain Cortex nAChRs	[1]
Binding Affinity (Ki)	26 nM	-	$\alpha 4\beta 2$ subtype	[1]
EC50	16 μ M	-	$\alpha 4\beta 2$ subtype	[1]

Table 1: In Vitro Receptor Binding and Potency of Rivanicline. This table details the binding affinity (Ki) and half-maximal effective concentration (EC50) of Rivanicline for nicotinic acetylcholine receptors in rats.

Animal Model	Dosing Regimen (s.c.)	Key Findings	Reference
Scopolamine-induced amnesia in male Wistar rats	0.06, 0.6, 6 μ mol/kg	0.6 μ mol/kg reversed amnesia	[2]
Ibotenic acid-lesioned male Sprague-Dawley rats	0, 0.3, 0.6, 0.9, 1.2 μ mol/kg	Improved working memory	[2]

Table 2: Subcutaneous (s.c.) Administration of **Rivanicline Oxalate** in Rats. This table outlines effective doses and corresponding outcomes of Rivanicline administered subcutaneously in rat models of cognitive impairment.

Animal Model	Dosing Regimen (i.p.)	Key Findings	Reference
MK-801-induced impairment of eyeblink conditioning in C57Bl/6 mice	2 mg/kg	Restored learning ability	[2]

Table 3: Intraperitoneal (i.p.) Administration of **Rivanicline Oxalate** in Mice. This table presents data from a study utilizing intraperitoneal injection of Rivanicline in a mouse model of learning impairment. Note that specific i.p. dosing studies in rats were not prominently available in the reviewed literature.

Pharmacokinetic Data Note: Specific pharmacokinetic parameters such as C_{max}, T_{max}, AUC, bioavailability, and half-life for the intraperitoneal administration of **Rivanicline oxalate** in rats are not readily available in the public domain. Researchers may need to conduct preliminary pharmacokinetic studies to determine these parameters for their specific experimental conditions.

Experimental Protocols

Preparation of Rivanicline Oxalate for Intraperitoneal Injection

The proper solubilization of **Rivanicline oxalate** is crucial for accurate and reproducible in vivo studies. Due to its properties, a co-solvent system is often necessary.

Recommended Vehicle Formulations:

- Formulation 1 (DMSO/PEG300/Tween-80/Saline):
 - Dissolve **Rivanicline oxalate** in Dimethyl sulfoxide (DMSO) to create a stock solution.
 - For the final injection volume, use a vehicle composition of:
 - 10% DMSO

- 40% PEG300
- 5% Tween-80
- 45% Saline
- Slowly add the vehicle components to the **Rivanicline oxalate** stock solution while vortexing to ensure complete dissolution.[3]
- Formulation 2 (DMSO/Corn Oil):
 - Dissolve **Rivanicline oxalate** in DMSO to create a stock solution.
 - For the final injection volume, use a vehicle composition of:
 - 10% DMSO
 - 90% Corn Oil
 - Mix thoroughly to ensure a uniform suspension.[3]
- Formulation 3 (DMSO/Saline):
 - For some applications, a simpler vehicle of DMSO and saline may be sufficient, for example, 20% DMSO in saline.

Note: The final concentration of DMSO should be kept as low as possible to avoid potential vehicle-induced effects. It is recommended to prepare a fresh solution for each experiment. If precipitation occurs, gentle warming and sonication can be used to aid dissolution.[3]

Intraperitoneal Injection Protocol in Rats

This protocol outlines the standard procedure for intraperitoneal injection in rats.

Materials:

- **Rivanicline oxalate** solution (prepared as described above)
- Sterile syringes (1 mL or 3 mL)

- Sterile needles (25-27 gauge)
- 70% ethanol
- Appropriate animal restraint device

Procedure:

- **Animal Handling:** Acclimatize the rats to the experimental environment to minimize stress. Handle the animals gently but firmly.
- **Dosage Calculation:** Calculate the required volume of the **Rivanicline oxalate** solution based on the animal's body weight and the target dose.
- **Restraint:** Restrain the rat manually or using a suitable restraint device. The animal should be positioned to expose the abdomen. A common technique is to hold the rat with its head tilted slightly downwards.
- **Injection Site:** The preferred injection site is the lower right quadrant of the abdomen. This location avoids the cecum, which is typically located on the left side, and the urinary bladder in the midline.
- **Sterilization:** Swab the injection site with 70% ethanol.
- **Injection:** Insert the needle at a 15-30 degree angle into the peritoneal cavity. Aspirate briefly to ensure the needle has not entered a blood vessel or organ (no blood or fluid should be drawn into the syringe).
- **Administration:** Inject the solution slowly and steadily.
- **Withdrawal:** Withdraw the needle smoothly.
- **Monitoring:** Monitor the animal for any signs of distress or adverse reactions post-injection.

Visualizations

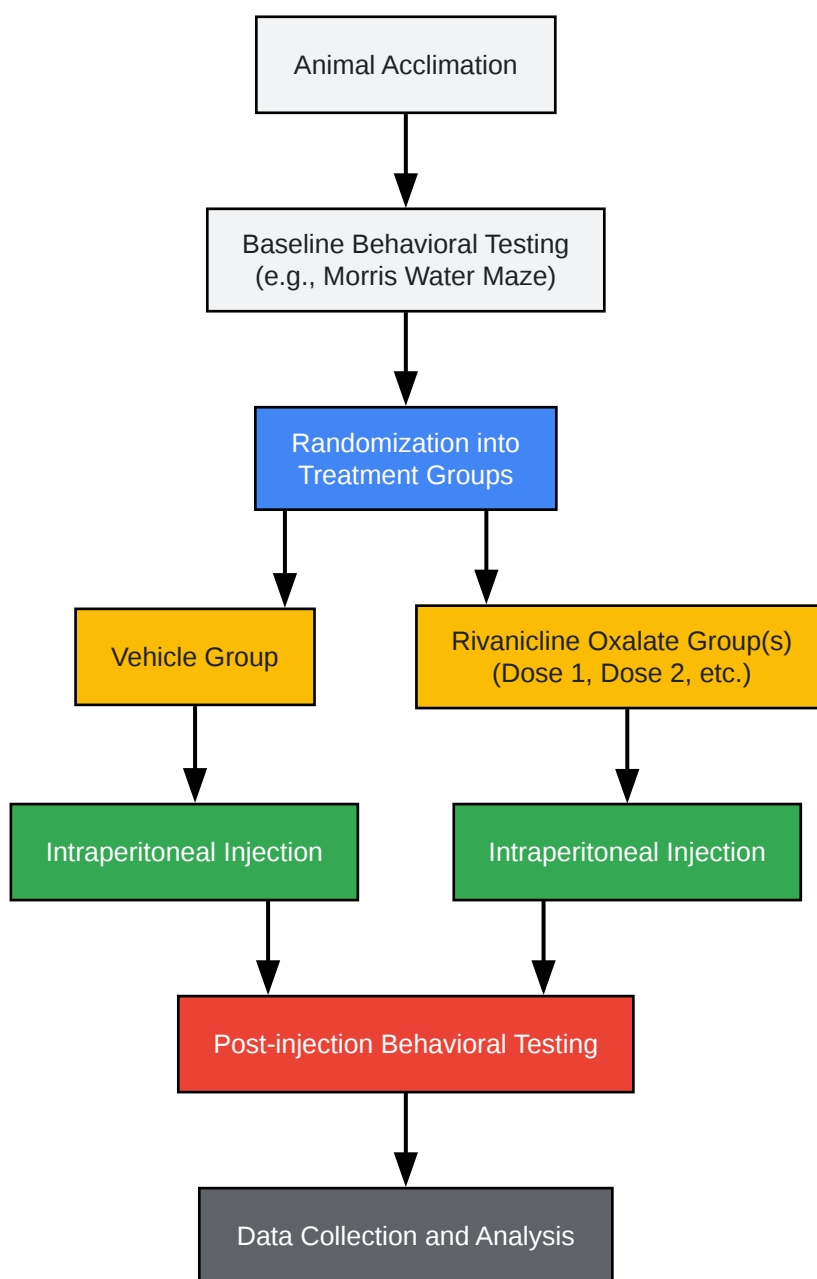
Signaling Pathway of Rivanicline at the $\alpha 4\beta 2$ nAChR



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Caption: Rivianicline's mechanism of action at the $\alpha4\beta2$ nAChR.

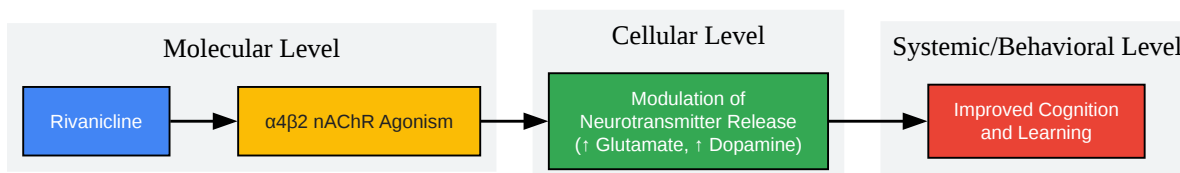
Experimental Workflow for a Behavioral Study



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Caption: A typical workflow for a rat behavioral study with Rivanicline.

Logical Relationship of Rivanicline's Effects



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Caption: The relationship between Rivanicline's actions from molecular to behavioral levels.

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